

Safeguarding Your Research: A Comprehensive Guide to Handling Pyruvic acid-13C,d4

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Compound of Interest

Compound Name: Pyruvic acid-13C,d4

Cat. No.: B12403131

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Pyruvic acid-13C,d4**, a valuable isotopically labeled compound used in metabolic research. Adherence to these procedures will minimize risks and ensure a safe laboratory environment.

Pyruvic acid-13C,d4, like its unlabeled counterpart, is a corrosive and combustible liquid that demands careful handling.^[1] It can cause severe skin burns and serious eye damage.^{[1][2][3]} ^[4] The information presented here is compiled from various safety data sheets (SDS) to provide a comprehensive operational and disposal plan.

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment required when handling **Pyruvic acid-13C,d4**.

Body Part	PPE Specification	Rationale
Eyes/Face	Tightly fitting safety goggles with side-shields, and a face shield (8-inch minimum).	To protect against splashes which can cause severe eye damage and blindness.[4][5]
Skin	Chemical-resistant gloves (inspected prior to use), and fire/flammable resistant and impervious clothing.	To prevent skin contact which can cause severe burns.[5][6][7]
Respiratory	Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.	To avoid inhalation of vapors, which can be irritating to the respiratory tract.[5][7][8]
Body	Appropriate protective clothing, safety shower, and eyewash station readily available.	To provide immediate decontamination in case of accidental exposure.[5][6][8]

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[5][6]
- The recommended storage temperature is typically -20°C or -80°C; always refer to the supplier's instructions.[1][9]
- Protect from light, air, and moisture.[1][10]
- Store in a designated corrosives area.[6]

2. Handling and Use:

- All handling of **Pyruvic acid-13C,d4** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ensure that an eyewash station and safety shower are in close proximity to the workstation.
[\[5\]](#)[\[6\]](#)
- Wear all the personal protective equipment detailed in the table above.
- Avoid all personal contact, including inhalation of vapors.[\[8\]](#)
- Do not allow clothing wet with the material to stay in contact with the skin.[\[8\]](#)
- When preparing solutions, always add the acid to the solvent slowly.

3. Accidental Release Measures:

- In case of a spill, evacuate the area immediately.
- Wear full protective equipment, including respiratory protection.
- Contain the spill using an inert absorbent material such as sand, diatomaceous earth, or acid-binding agents.[\[2\]](#)
- Collect the absorbed material into a suitable container for disposal.
- Ventilate the affected area.
- Prevent the spill from entering drains or waterways.[\[2\]](#)[\[3\]](#)

4. First Aid Measures:

- If on skin: Immediately flush the affected area with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)
- If in eyes: Immediately flush the eyes with plenty of running water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[3\]](#)[\[5\]](#)[\[8\]](#)

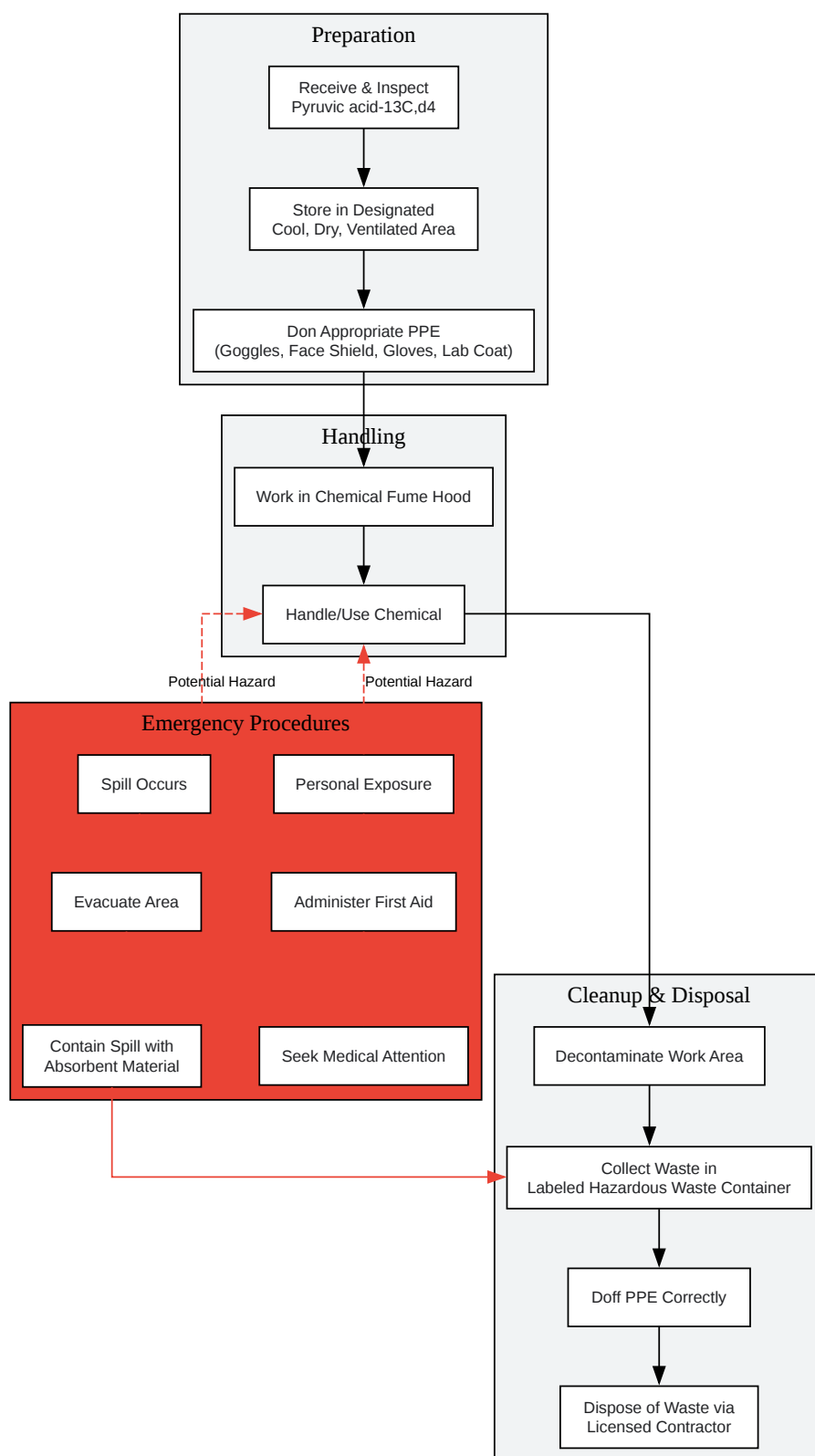
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)

Disposal Plan

- All waste containing **Pyruvic acid-13C,d4** must be treated as hazardous waste.
- Collect waste in a clearly labeled, sealed container.
- Dispose of the waste through a licensed disposal company.[\[4\]](#) Do not dispose of it down the sink unless local regulations and the specific product's SDS explicitly permit it after neutralization.[\[11\]](#)
- Contaminated materials, such as absorbent pads and gloves, must also be disposed of as hazardous waste.

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **Pyruvic acid-13C,d4** from receipt to disposal.



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Caption: Workflow for the safe handling of **Pyruvic acid-13C,d4**.

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References

- 1. Pyruvic acid (1- $\text{A}^1\text{A}^3\text{C}$, 99%; $\text{D}^{\text{A}^3\text{P}^{\text{H}}\text{I}^{\text{N}}\text{D}}$, 98%) - CDLM-10674-1 [isotope.com]
- 2. carlroth.com [carlroth.com]
- 3. carlroth.com:443 [carlroth.com:443]
- 4. nmu-mi.safecollegessds.com [nmu-mi.safecollegessds.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. fishersci.com [fishersci.com]
- 7. echemi.com [echemi.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. Pyruvic acid-2- ^{13}C , d_4 ≥ 99 atom % ^{13}C , ≥ 97 atom % D, $\geq 99\%$ (CP) | Sigma-Aldrich [sigmaaldrich.com]
- 10. Pyruvic acid (1- $\text{A}^1\text{A}^3\text{C}$, 99%)- Cambridge Isotope Laboratories, CLM-8077-1 [isotope.com]
- 11. cdn.clinicaltrials.gov [cdn.clinicaltrials.gov]
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